

Proper Disposal of CL264: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CL264

Cat. No.: B15609896

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Essential guidelines for the safe and compliant disposal of the Toll-like receptor 7 (TLR7) agonist, **CL264**, in a laboratory setting. This document provides procedural steps to ensure the safety of personnel and adherence to regulatory standards.

For researchers, scientists, and drug development professionals handling **CL264**, a potent imidazoquinoline derivative, proper disposal is a critical component of laboratory safety and regulatory compliance. This guide outlines the necessary procedures for the safe handling and disposal of **CL264** waste.

Understanding CL264 and its Hazards

CL264 is a synthetic small molecule, specifically a 9-benzyl-8-hydroxyadenine derivative, that functions as a strong and specific agonist for Toll-like receptor 7 (TLR7). It is provided as a white to beige powder. While detailed toxicological properties are not extensively documented, the Safety Data Sheet (SDS) for **CL264** indicates that it is a combustible solid and may form explosive dust-air mixtures. As with any biologically active small molecule, it should be handled with care to avoid inhalation, ingestion, and skin contact.

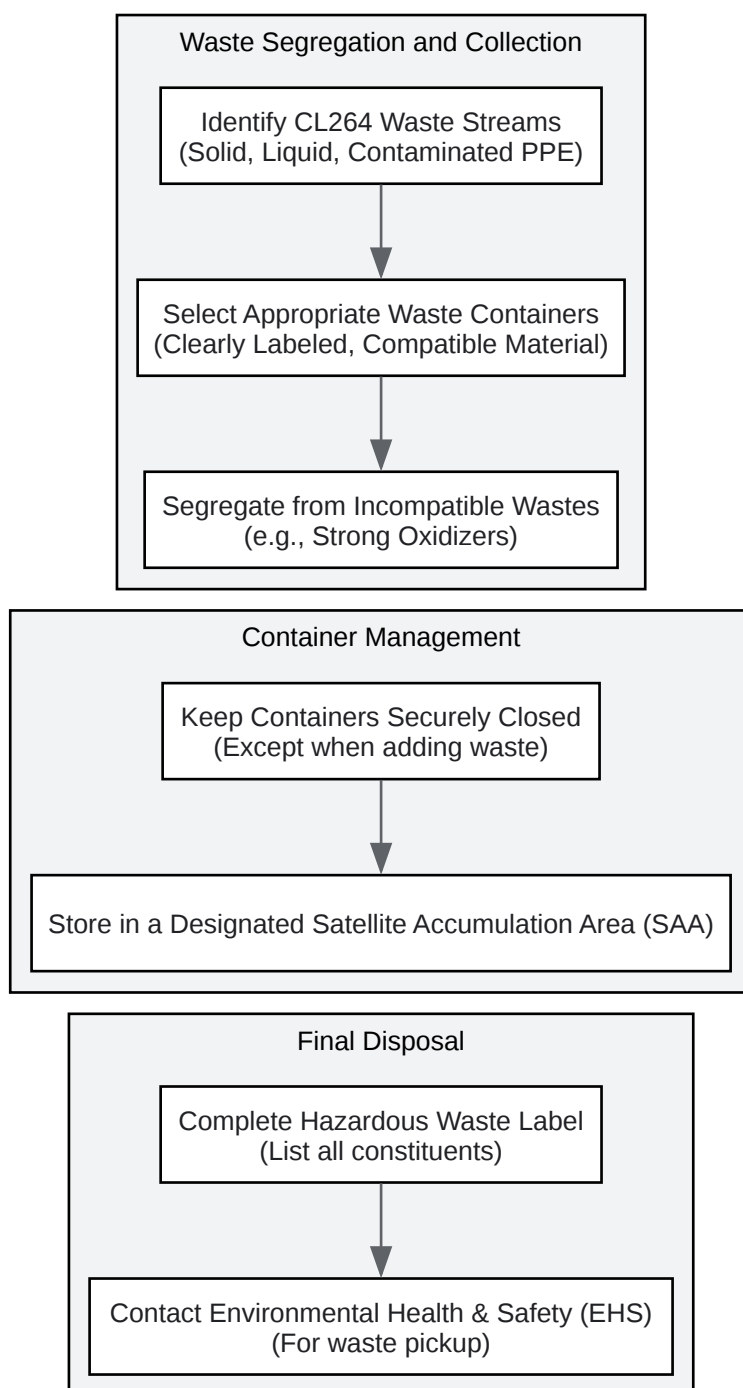
Chemical and Physical Properties of CL264

| | |
|------------------|---|
| Chemical Formula | C19H23N7O4 |
| Molecular Weight | 413.43 g/mol |
| Appearance | White to beige powder |
| Key Hazard | Combustible solid, potential for dust explosion |

Core Disposal Procedure: Treat as Hazardous Chemical Waste

Due to its bioactive nature and potential hazards, **CL264** and any materials contaminated with it must be disposed of as hazardous chemical waste. Under no circumstances should **CL264** be disposed of down the drain or in the regular trash.

The following step-by-step process ensures the safe containment and disposal of **CL264** waste.



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